

# 3-(Trifluoromethyl)phenyl chloroformate safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 3-(Trifluoromethyl)phenyl chloroformate

**Cat. No.:** B031844

[Get Quote](#)

An In-depth Technical Guide to the Safety Data Sheet (SDS) of **3-(Trifluoromethyl)phenyl chloroformate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-(Trifluoromethyl)phenyl chloroformate** (CAS No: 95668-29-4), a reagent used in the synthesis of various compounds, including tetrahydro- $\beta$ -carboline derivatives that target fatty acid amide hydrolase (FAAH) and transient receptor potential (TRP) channels<sup>[1]</sup>. This document is intended to provide researchers, scientists, and drug development professionals with detailed safety information to ensure the safe handling, storage, and disposal of this compound.

## Chemical Identification and Physical Properties

**3-(Trifluoromethyl)phenyl chloroformate** is a colorless to light yellow liquid with the molecular formula  $C_8H_4ClF_3O_2$  and a molecular weight of 224.56 g/mol <sup>[2][3][4]</sup>. It is a chloroformate ester featuring a trifluoromethyl group on the phenyl ring, which contributes to its reactivity and potential biological activity<sup>[2]</sup>.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>4</sub> ClF <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	224.56 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	95668-29-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	194 °C at 1,013 hPa; 201.0 ± 40.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	85 °C (closed cup); 185 °F	<a href="#">[1]</a> <a href="#">[5]</a>
Density	1.444 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Pressure	1.09 psi (20 °C)	<a href="#">[1]</a>

## Hazard Identification and Classification

This compound is classified as hazardous and is toxic by inhalation, in contact with skin, and if swallowed. It causes severe skin burns and eye damage[\[2\]](#)[\[5\]](#). It is also a lachrymator, a substance that irritates the eyes and causes tears[\[5\]](#).

Table 2: GHS Hazard Classification

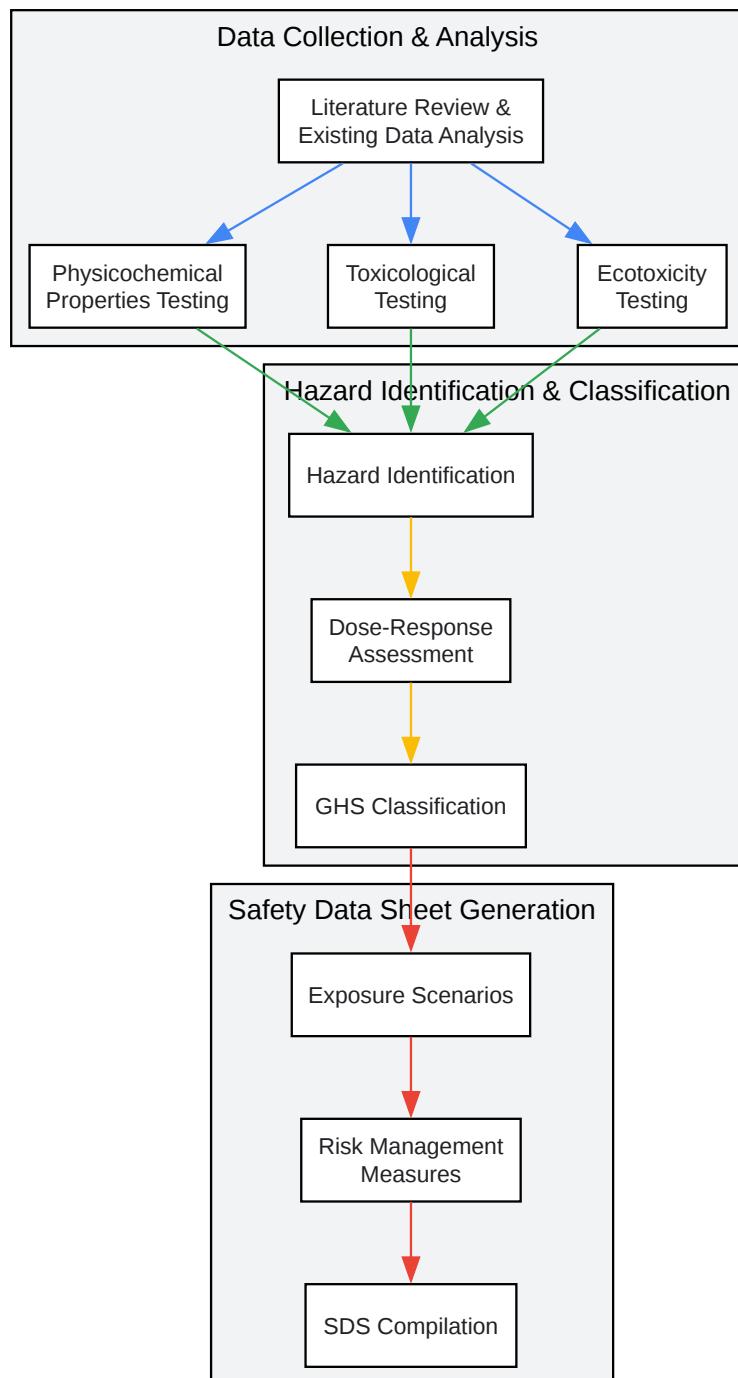
Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

The signal word for this chemical is "Danger"[\[5\]](#)[\[6\]](#).

## Experimental Protocols

Detailed experimental protocols for the determination of toxicological and physical hazard data are not typically provided in publicly available Safety Data Sheets. These studies are performed by specialized laboratories following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing. The workflow below illustrates a generalized process for assessing the safety of a chemical compound like **3-(Trifluoromethyl)phenyl chloroformate**.

## Generalized Chemical Safety Assessment Workflow

[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical safety assessment.

# Handling, Storage, and Personal Protective Equipment (PPE)

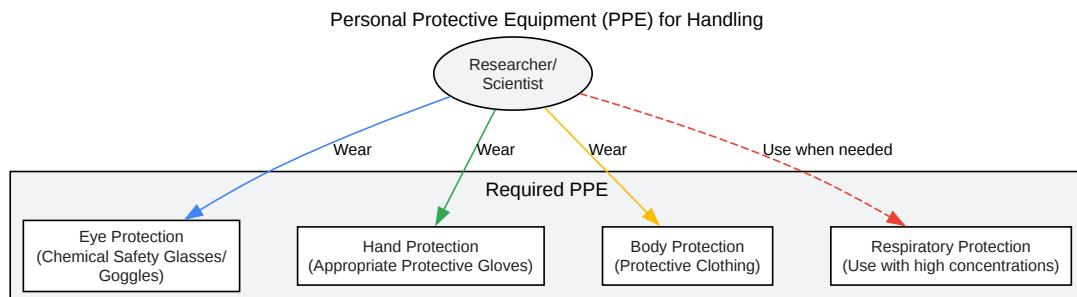
## Handling:

- Wash hands thoroughly after handling[5][6].
- Avoid contact with eyes, skin, and clothing[5].
- Do not ingest or inhale[5].
- Use only in a well-ventilated area or outdoors[6].
- Do not eat, drink, or smoke when using this product[6].

## Storage:

- Store in a dry, cool, and well-ventilated place[5][7].
- Keep the container tightly closed when not in use[5][6].
- Recommended storage temperature is 2-8°C[1][5][6].
- Store locked up[6].
- Protect from moisture as it reacts with water[2][7].

Personal Protective Equipment (PPE): Due to the hazardous nature of this compound, appropriate PPE must be worn.



[Click to download full resolution via product page](#)

Caption: Required PPE for handling **3-(Trifluoromethyl)phenyl chloroformate**.

## First Aid and Emergency Procedures

First Aid Measures:

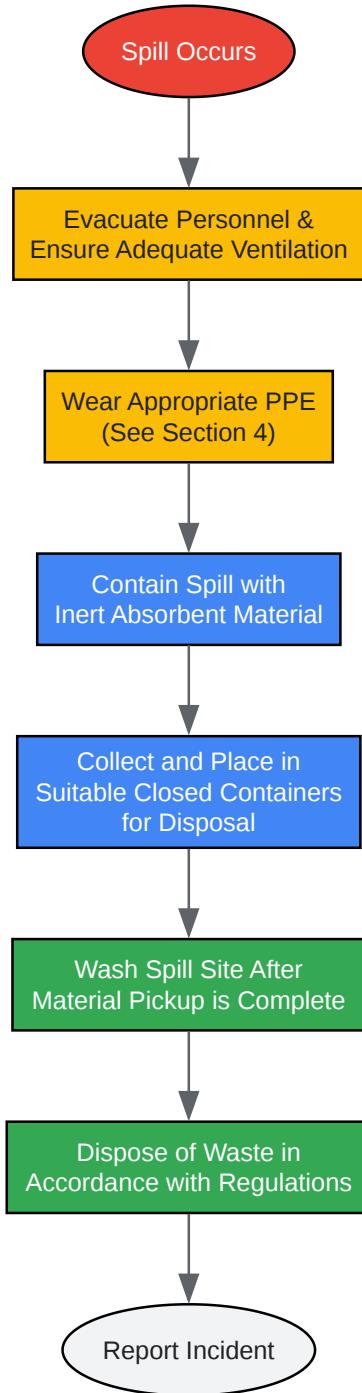
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor/physician[5].
- In case of skin contact: Immediately wash with water and soap and rinse thoroughly. Take off immediately all contaminated clothing and wash it before reuse. Get medical aid[5][6].
- If inhaled: Remove the person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. Provide artificial respiration if required. Get medical aid immediately[5][6].
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician[6].

**Fire-fighting Measures:**

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use very large quantities of water applied as a mist or spray[5].
- Hazardous combustion products: During a fire, irritating and toxic gases may be generated by thermal decomposition or combustion[5]. This may include carbon monoxide, carbon dioxide, and hydrogen chloride gas[8].
- Protective equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes[5].

**Accidental Release Measures:** In the event of a spill, the following logical workflow should be followed to ensure safety and proper cleanup.

## Accidental Spill Response Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a spill.

## Toxicological Information

The toxicological properties of **3-(Trifluoromethyl)phenyl chloroformate** have not been fully investigated<sup>[5]</sup>. However, it is classified as acutely toxic if swallowed, in contact with skin, or if inhaled<sup>[2][5][6]</sup>.

Table 3: Toxicological Data

Effect	Result	Source(s)
Acute Oral Toxicity	Category 3: Toxic if swallowed	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acute Dermal Toxicity	Category 3: Toxic in contact with skin	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Acute Inhalation Toxicity	Category 3: Toxic if inhaled	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Serious Eye Damage/Irritation	Causes serious eye damage	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Other Hazards	Lachrymator	<a href="#">[5]</a>

## Regulatory Information

This compound is not listed on Canada's DSL or NDSL List, nor is it listed on the US Federal TSCA Inventory. It is intended for research and development use only<sup>[5]</sup>. Transport is regulated as a dangerous good under the name "CHLOROFORMATES, TOXIC, CORROSIVE, N.O.S." <sup>[5]</sup>.

This technical guide is based on the best available information at the time of writing. It is essential to consult the most current Safety Data Sheet from the supplier before handling this chemical. The information provided here is for guidance and does not constitute a warranty. Users are responsible for their own safety assessments and for complying with all applicable laws and regulations.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-(TRIFLUOROMETHYL)PHENYL CHLOROFORMATE CAS#: 95668-29-4 [chemicalbook.com]
- 2. Buy 3-(Trifluoromethyl)phenyl chloroformate | 95668-29-4 [smolecule.com]
- 3. scbt.com [scbt.com]
- 4. indiamart.com [indiamart.com]
- 5. georganics.sk [georganics.sk]
- 6. Page loading... [wap.guidechem.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3-(Trifluoromethyl)phenyl chloroformate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031844#3-trifluoromethyl-phenyl-chloroformate-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b031844#3-trifluoromethyl-phenyl-chloroformate-safety-data-sheet-sds-information)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)